

Optimizing reaction conditions for Iretol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iretol*

Cat. No.: *B1598523*

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Technical Support Center: Iretol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Iretol** (also known as 2-Methoxy-1,3,5-benzenetriol or 2-Methoxyphloroglucinol).

Frequently Asked Questions (FAQs)

Q1: What is **Iretol** and what are its common applications?

Iretol (CAS No. 487-71-8) is a phenolic compound with the molecular formula $C_7H_8O_4$.^{[1][2]} It is known to possess antioxidant and anti-inflammatory properties and has been investigated for its potential anti-cancer activities.^[1] In addition to its research applications, **Iretol** is used as a flavoring agent in the food industry and as an ingredient in skincare products due to its antioxidant properties.^[1] It also serves as an intermediate in the synthesis of natural isoflavones like Tectorigenin, Irigenin, and Caviunin.^{[3][4]}

Q2: What are the basic chemical properties of **Iretol**?

Iretol is stable under recommended storage conditions. However, it is incompatible with strong acids/alkalis and strong oxidizing/reducing agents. Key chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C7H8O4	[1][2]
Molecular Weight	156.14 g/mol	[1][2]
Boiling Point	323.1°C at 760 mmHg	[1]
Flash Point	149.2°C	[1]
Density	1.436 g/cm ³	[1]

Q3: What are the known biological activities of **Iretol**?

Iretol exhibits several biological activities, primarily attributed to its phenolic structure. These include:

- Antioxidant activity: It can help protect cells and tissues from damage caused by free radicals.[1]
- Anti-inflammatory properties: It has been studied for its potential to reduce inflammation.[1]
- Potential anti-cancer properties: **Iretol** has been investigated for its effects on cancer cells.[1]

Experimental Protocols & Troubleshooting

Iretol Synthesis

A known multi-step synthesis of **Iretol** involves the following sequence of reactions. While specific concentrations and reaction times are not fully detailed in the available literature, a general protocol is provided below. Optimization will be required for specific laboratory conditions.

General Synthetic Pathway:

A multi-step reaction with 4 steps starting from a precursor molecule. The general steps are:

- Reaction with N-ethyl-N,N-diisopropylamine in dichloromethane at 20°C with ice cooling.

- Reaction with 3-chloro-benzenecarboxylic acid in a dichloromethane and water mixture at 20°C.
- Reaction with potassium carbonate in acetone at 56°C under an inert atmosphere.
- Reaction with hydrogen chloride in a water and methanol mixture at 20°C.[2]

Troubleshooting Guide for Iretol Synthesis

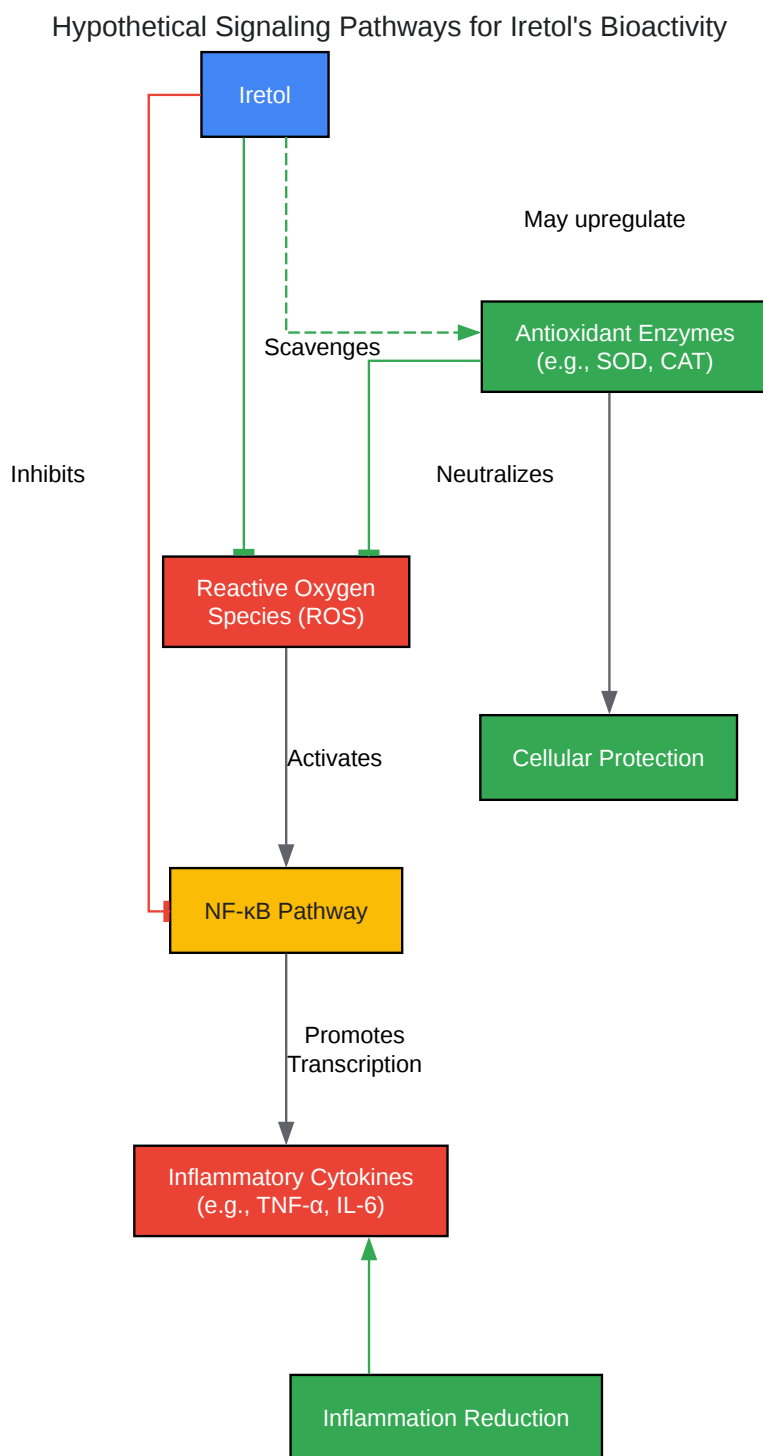
Issue	Potential Cause	Suggested Solution
Low Yield	Incomplete reaction in one or more steps.	- Ensure all reagents are fresh and anhydrous where specified.- Optimize reaction times for each step through small-scale trials.- Monitor reaction progress using Thin Layer Chromatography (TLC).
Side reactions due to temperature fluctuations.	- Maintain strict temperature control, especially during exothermic steps. Use an ice bath as needed.[2]	
Degradation of Iretol.	- Iretol is a phenol and may be sensitive to oxidation. Work under an inert atmosphere (e.g., nitrogen or argon) where possible, especially in the presence of base.[2]	
Impure Product	Incomplete removal of starting materials or byproducts.	- Optimize purification methods. Consider column chromatography with a suitable solvent system (e.g., ethyl acetate/hexane).- Recrystallization from an appropriate solvent may also improve purity.
Presence of oxidized impurities.	- Use degassed solvents.- Consider adding a small amount of a reducing agent like sodium bisulfite during workup to prevent oxidation.	
Reaction Not Proceeding	Inactive reagents.	- Verify the activity of all reagents, especially catalysts and bases.

Insufficient activation.

- Ensure the reaction conditions are appropriate for the specific transformation. For example, some steps may require heating to proceed at a reasonable rate.^[2]

Signaling Pathways

While specific signaling pathways for **Iretol** are not extensively documented, its known antioxidant and anti-inflammatory activities suggest potential interactions with common pathways involved in these processes. The following diagram illustrates a hypothetical model of how a compound like **Iretol** might exert its effects.

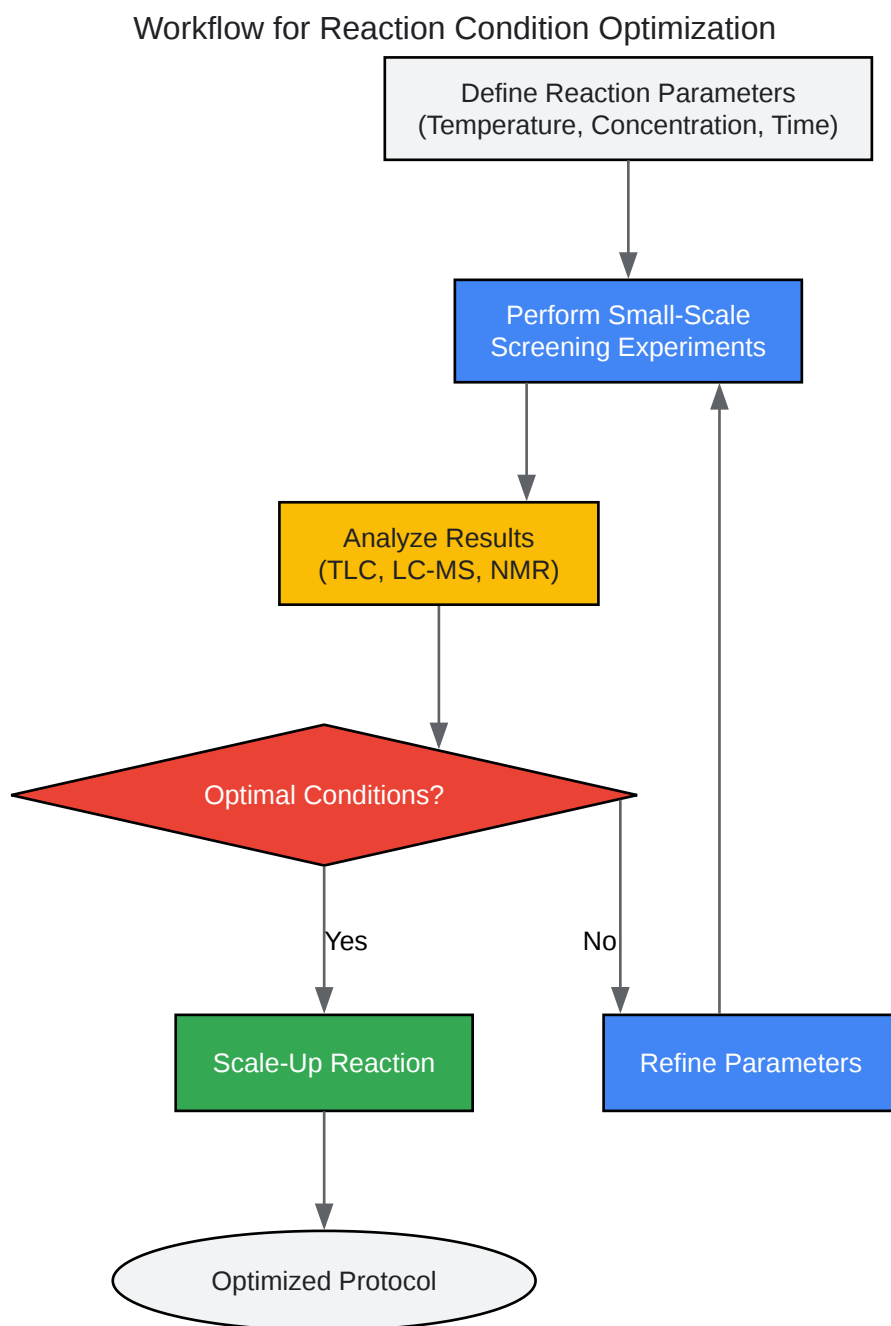


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Caption: Hypothetical signaling pathways modulated by **Iretol**.

Workflow for Optimizing Reaction Conditions

The following workflow can be used to optimize the synthesis of **Iretol**.



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Caption: A logical workflow for optimizing **Iretol** synthesis.

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- To cite this document: BenchChem. [Optimizing reaction conditions for Iretol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1598523#optimizing-reaction-conditions-for-iretol\]](https://www.benchchem.com/product/b1598523#optimizing-reaction-conditions-for-iretol)

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